

Essential Safety and Logistical Information for Handling Modoflaner

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Compound of Interest

Compound Name: Modoflaner

Cat. No.: B3321297

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Disclaimer: This document provides a summary of essential safety information for the handling of **Modoflaner** in a laboratory setting. It is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for **Modoflaner** before handling the compound.[1] Adherence to institutional and national safety regulations is mandatory.

Modoflaner is an isophenylamide insecticide and antiparasitic agent intended for veterinary and research use only.[2][3][4][5][6] Its CAS number is 1331922-53-2.[1][2] The Safety Data Sheet (SDS) for **Modoflaner** indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Therefore, stringent safety protocols must be followed to minimize exposure and prevent environmental contamination.

Hazard Identification and Risk Assessment

A thorough risk assessment should be conducted before any new experimental protocol involving **Modoflaner** is initiated. This assessment should identify potential hazards, evaluate the risks of exposure, and establish control measures to mitigate those risks.

Primary Hazards:

- Acute Oral Toxicity: Harmful if ingested.[1]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1]

- Skin and Eye Irritation: May cause skin and eye irritation upon contact.[7]
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.[1][7]

Engineering Controls

Engineering controls are the primary line of defense in minimizing exposure to hazardous compounds.[8][9]

- Ventilation: All work with solid **Modoflaner** or concentrated solutions should be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of dust or vapors.[1][10]
- Isolation: For high-potency active pharmaceutical ingredients (HPAPIs), process isolation using glove boxes or other containment systems is recommended, especially for larger quantities.[9][11]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Modoflaner**.[\[12\]](#)[\[13\]](#) The selection of PPE should be based on the specific procedures being performed and the potential for exposure.

Task	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection	Other
Receiving/Unpacking	Double nitrile gloves (ASTM D6978 rated) [14]	Safety glasses with side shields	Standard lab coat	N95 respirator recommended if package is compromised [15]	Shoe covers
Weighing/Compounding	Double nitrile gloves (ASTM D6978 rated) [14]	Chemical splash goggles	Disposable gown with tight-fitting cuffs, closing in the back [14] [15]	N95 or higher respirator	Shoe covers, hairnet
Solution Preparation	Double nitrile gloves (ASTM D6978 rated) [14]	Chemical splash goggles or face shield	Disposable gown with tight-fitting cuffs, closing in the back [14] [15]	N95 or higher respirator if not in a fume hood	Shoe covers
In-vivo Administration	Double nitrile gloves (ASTM D6978 rated) [14]	Safety glasses with side shields	Disposable gown	As required by institutional animal care protocols	N/A
Waste Disposal	Double nitrile gloves (ASTM D6978 rated) [14]	Chemical splash goggles	Disposable gown	N95 or higher respirator	Shoe covers

Spill and Emergency Procedures

In the event of a spill, evacuate the area and prevent unprotected personnel from entering. Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.

- Solid Spills: Gently cover the spill with an absorbent material to avoid raising dust. Collect the material into a sealable container for hazardous waste disposal.
- Liquid Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it into a sealable container for hazardous waste disposal.

Wash the spill area thoroughly with soap and water after the material has been collected.

Disposal Plan

All waste contaminated with **Modoflaner**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous waste.^{[16][17][18]}

- Segregation: Do not mix **Modoflaner** waste with other waste streams.^[17]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name "**Modoflaner**".^{[16][18]}
- Containers: Use leak-proof, sealable containers for all waste.^[19]
- Disposal: Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.^{[18][20]}

Experimental Protocols

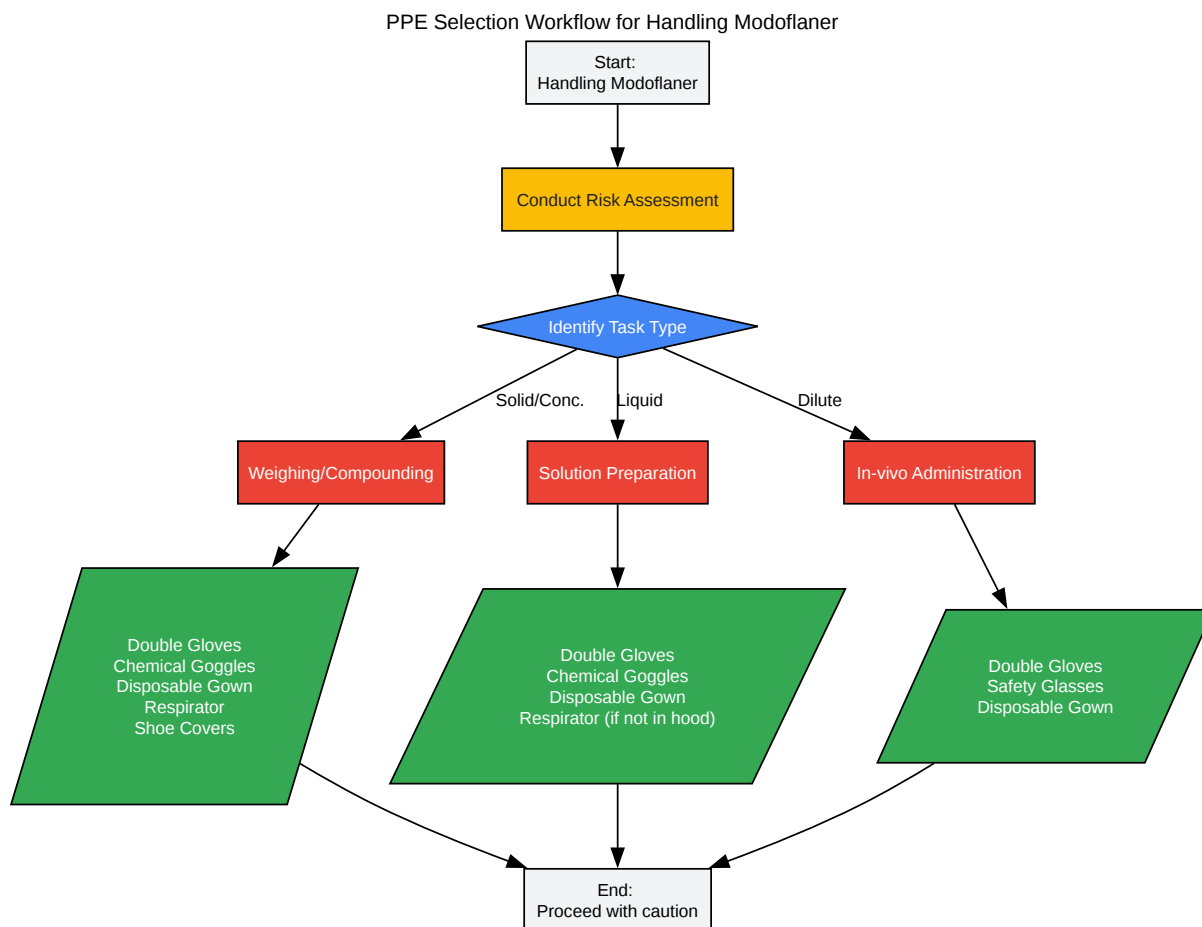
Safe Weighing and Solubilization of Modoflaner

This protocol outlines the steps for safely weighing solid **Modoflaner** and preparing a stock solution.

- Preparation:
 - Don the appropriate PPE as outlined in the table above for "Weighing/Compounding".
 - Ensure the chemical fume hood is functioning correctly.

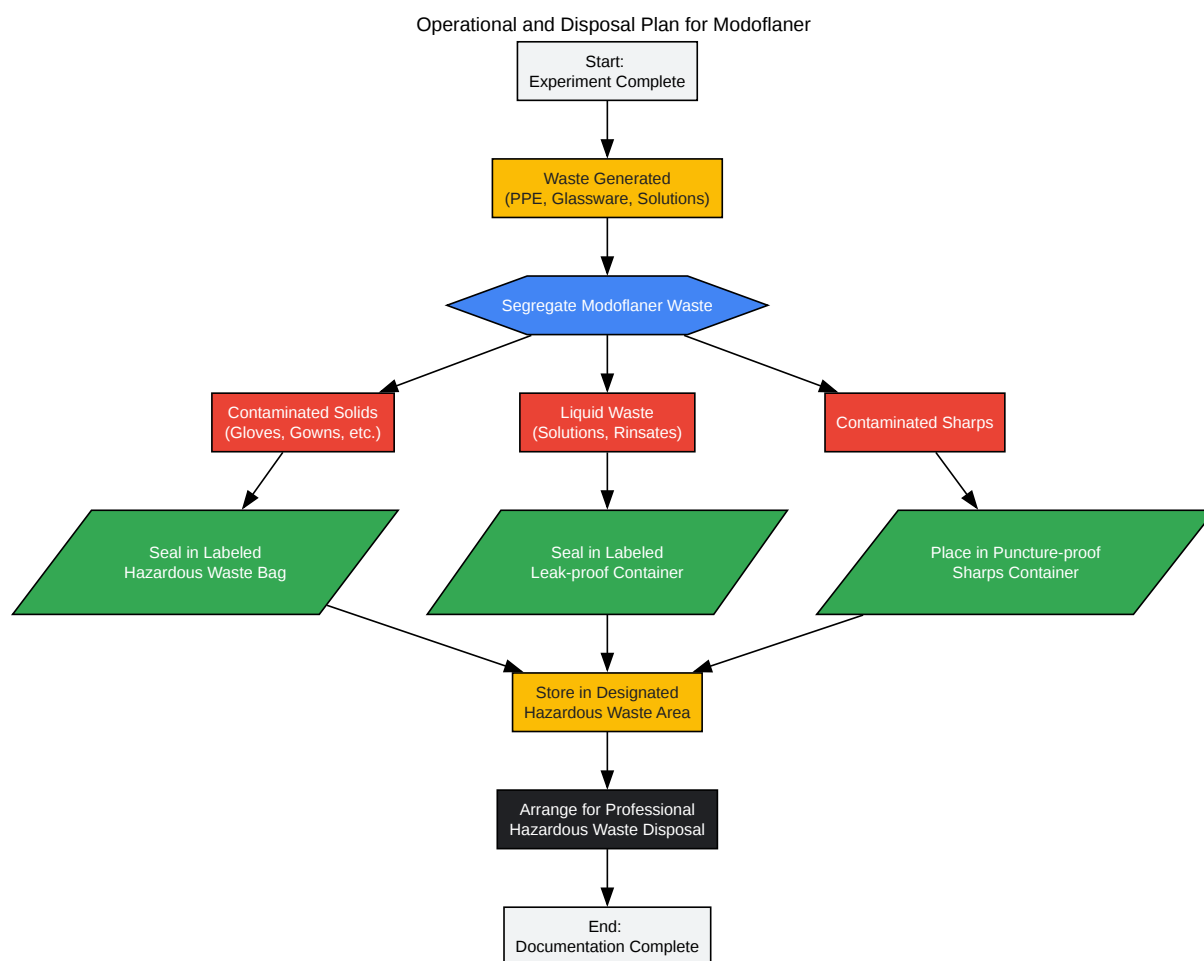
- Decontaminate the work surface within the fume hood.
- Gather all necessary equipment (e.g., analytical balance, weigh paper, spatula, vials, solvent).
- Weighing:
 - Place a piece of weigh paper on the analytical balance and tare.
 - Carefully transfer the desired amount of **Modoflaner** powder onto the weigh paper using a clean spatula.
 - Record the weight.
 - Carefully fold the weigh paper to contain the powder and transfer it to the appropriate vial.
- Solubilization:
 - **Modoflaner** is soluble in DMSO.[\[2\]](#)[\[5\]](#)
 - In the fume hood, add the calculated volume of solvent to the vial containing the **Modoflaner** powder.
 - Securely cap the vial and mix by vortexing or sonication until the solid is completely dissolved.
- Cleanup:
 - Dispose of the used weigh paper and any other contaminated disposable materials in the designated hazardous waste container.
 - Wipe down the spatula, work surface, and any other reusable equipment with an appropriate decontaminating solution.
 - Remove PPE and dispose of it in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water.

Visualizations



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Caption: A workflow diagram for selecting appropriate PPE when handling **Modoflaner**.



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Caption: A logical flow for the safe disposal of waste contaminated with **Modoflaner**.

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